

Picolinafen-D4 CAS 2469244-77-5 technical data

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Compound of Interest

Compound Name: *Picolinafen-D4*

Cat. No.: *B12400380*

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An In-Depth Technical Guide to **Picolinafen-D4** (CAS 2469244-77-5) for Advanced Analytical Applications

Foreword

This document serves as a comprehensive technical guide for researchers, analytical chemists, and professionals in drug and pesticide development on the application and properties of **Picolinafen-D4**. As Senior Application Scientists, our goal is not merely to present data but to provide a foundational understanding of why specific methodologies are employed. This guide moves from the fundamental properties of the parent compound, picolinafen, to the critical role of its deuterated analogue, **Picolinafen-D4**, in achieving analytical precision. The protocols and insights herein are designed to be self-validating, ensuring robustness and reliability in your laboratory's workflow.

Section 1: Understanding the Parent Compound: Picolinafen

To appreciate the utility of **Picolinafen-D4**, one must first understand the chemistry and activity of its non-labeled counterpart, picolinafen.

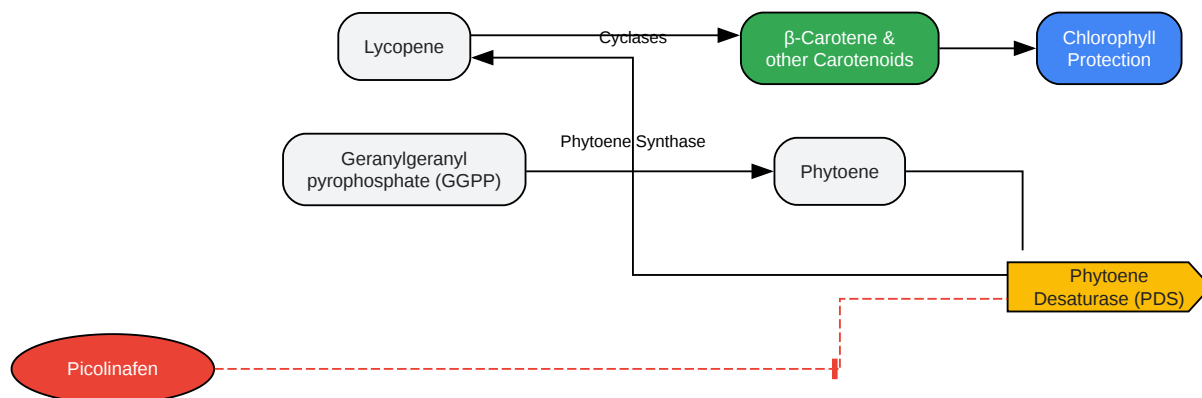
Chemical Identity and Physicochemical Properties

Picolinafen is a selective, post-emergence herbicide belonging to the aryloxycolinamide chemical family.[1] It is primarily used for the control of annual broad-leaved weeds in winter cereals like wheat and barley, as well as in field peas and lupins.[1][2]

Property	Value	Source(s)
CAS Number	137641-05-5	[3][4]
Molecular Formula	C ₁₉ H ₁₂ F ₄ N ₂ O ₂	[3][5]
Molecular Weight	376.30 g/mol	[3][4]
IUPAC Name	N-(4-fluorophenyl)-6-[3-(trifluoromethyl)phenoxy]pyridine-2-carboxamide	[3][6]
Appearance	White to nearly white crystalline powder	[7]
Log K _{ow} (Octanol-Water Partition Coefficient)	~5.4	
Solubility	Low in water, soluble in organic solvents.	
Analytical Techniques	Suitable for HPLC and Gas Chromatography (GC)	[4]

Mechanism of Action: Carotenoid Biosynthesis Inhibition

Picolinafen's herbicidal activity stems from its role as a carotenoid biosynthesis inhibitor.[8] Specifically, it inhibits the enzyme phytoene desaturase (PDS). Carotenoids are vital pigments that protect chlorophyll from photo-oxidative damage. By inhibiting their synthesis, picolinafen causes a rapid degradation of chlorophyll, leading to the characteristic "bleaching" or whitening of the leaves in susceptible plants, followed by necrosis and death.[9] For weed resistance management, it is classified as a Group 12 (formerly Group F) herbicide.



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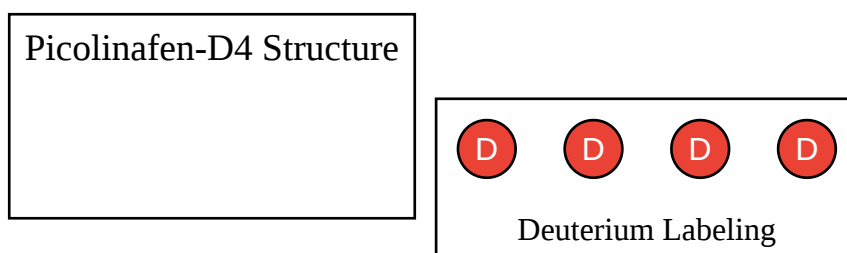
Caption: Picolinafen inhibits Phytoene Desaturase (PDS), blocking carotenoid synthesis.

Section 2: Picolinafen-D4 - The Internal Standard

Picolinafen-D4 is a stable, isotopically labeled analogue of picolinafen, specifically designed for use as an internal standard in quantitative analytical methods.

Structure and Isotopic Labeling

The key structural difference in **Picolinafen-D4** is the replacement of four hydrogen atoms with deuterium atoms on the 4-fluorophenyl ring.^[10] This substitution results in a molecule that is chemically identical to picolinafen in terms of reactivity and chromatographic behavior but has a distinct, higher mass.



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Caption: Structure of Picolinafen with deuterium (D) labeling on the fluorophenyl ring.

Physicochemical Data

The primary purpose of **Picolinafen-D4** is to serve as a reference compound, and its specifications reflect this role.

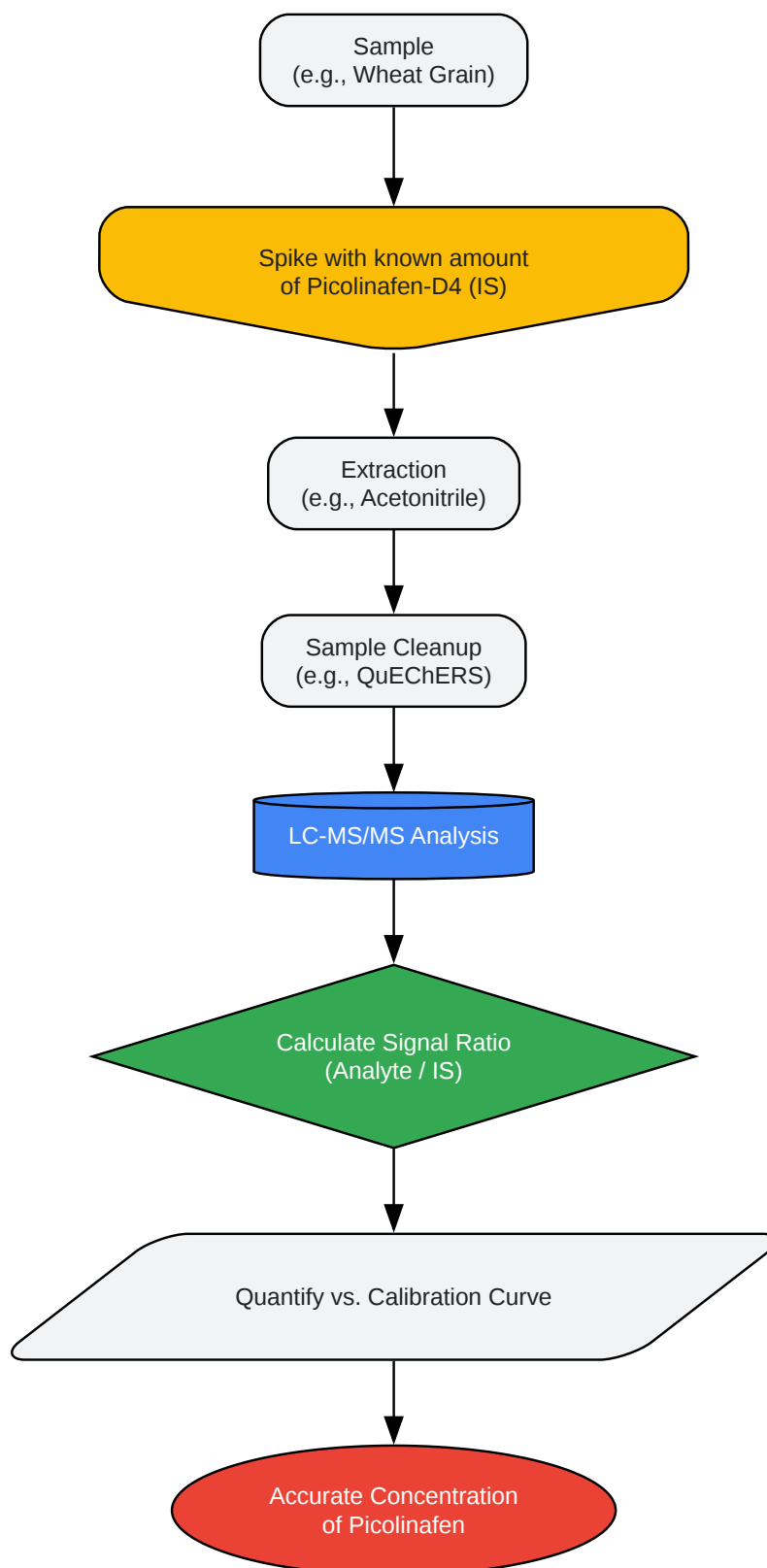
Property	Value	Source(s)
CAS Number	2469244-77-5	[10]
Molecular Formula	C ₁₉ H ₈ D ₄ F ₄ N ₂ O ₂	[11]
Molecular Weight	380.33 g/mol	[10]
Synonym	N-(4-Fluorophenyl-d4)-6-[3-(trifluoromethyl)phenoxy]-2-pyridinecarboxamide	[10]
Isotopic Enrichment	≥99 atom % D	[10]
Storage	Room Temperature	[10]
Stability	Stable under recommended storage conditions. Re-analysis for purity recommended after 3 years.	[10]

Section 3: The Critical Role of Internal Standards in Quantitative Analysis

In complex matrices such as crops, soil, or biological fluids, direct measurement of an analyte can be unreliable. This is due to "matrix effects," where other components in the sample interfere with the analytical signal, causing either suppression or enhancement.[12]

The Causality Explained: During sample preparation (extraction, cleanup) and analysis (LC-MS/MS ionization), the analyte of interest can be partially lost or its signal can be altered. An ideal internal standard (IS) is a compound added to the sample at a known concentration

before processing.[13] Because the IS is chemically almost identical to the analyte, it experiences the same losses and matrix effects. By measuring the ratio of the analyte signal to the internal standard signal, these variations are canceled out, leading to a highly accurate and precise quantification.[12]



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Caption: Workflow for accurate quantification using an internal standard (IS).

Section 4: Protocol for Picolinafen Quantification using Picolinafen-D4

This section outlines a robust, self-validating protocol for the analysis of picolinafen in a representative crop matrix (e.g., wheat grain) using **Picolinafen-D4** as an internal standard via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Objective

To accurately determine the concentration of picolinafen in a complex matrix, correcting for extraction efficiency and matrix effects.

Reagents and Materials

- Picolinafen analytical standard (CAS 137641-05-5)[4]
- **Picolinafen-D4** internal standard (CAS 2469244-77-5)[10]
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic Acid (LC-MS grade)
- Magnesium Sulfate (anhydrous)
- Sodium Chloride
- Citrate buffering salts[14]
- Homogenizer/blender
- Centrifuge and tubes (50 mL)
- Syringe filters (0.22 µm) and autosampler vials

Step-by-Step Methodology

Step 1: Preparation of Stock and Working Solutions

- Stock Solutions (1 mg/mL): Accurately weigh ~10 mg of Picolinafen and **Picolinafen-D4** into separate 10 mL volumetric flasks. Dissolve and bring to volume with acetonitrile. Store at 2-8°C.
- Working Standard Solution: Create a series of calibration standards by diluting the Picolinafen stock solution. A typical range might be 1, 5, 10, 50, 100, and 250 ng/mL in acetonitrile.
- Internal Standard (IS) Spiking Solution (e.g., 1 µg/mL): Dilute the **Picolinafen-D4** stock solution in acetonitrile. The goal is to achieve a consistent, moderate response in the final sample.

Step 2: Sample Preparation (Modified QuEChERS) This protocol is based on established methods for pesticide residue analysis in cereals.[14]

- Homogenization: Weigh 10 g of homogenized wheat grain into a 50 mL centrifuge tube.
- Internal Standard Spiking: Add a precise volume (e.g., 100 µL) of the IS spiking solution to every sample, blank, and calibration standard prepared in matrix. This step is critical for ensuring the IS is present throughout the entire workflow.
- Extraction: Add 10 mL of acetonitrile. Cap and shake vigorously for 1 minute.
 - Causality Check: Acetonitrile is used for its ability to efficiently extract a wide range of pesticides of intermediate polarity, like picolinafen, while precipitating many matrix components like proteins and lipids.
- Phase Separation: Add MgSO₄, NaCl, and buffering salts. Shake immediately for 1 minute.
 - Causality Check: MgSO₄ removes residual water, while NaCl helps force the acetonitrile into a separate layer from the aqueous matrix components, a process known as "salting out."
- Centrifugation: Centrifuge at ≥4000 rpm for 5 minutes.
- Final Dilution: Take an aliquot of the upper acetonitrile layer, dilute as necessary with mobile phase starting conditions, filter through a 0.22 µm filter into an autosampler vial.

LC-MS/MS Instrumentation and Parameters

The following are suggested starting parameters. Optimization is required for specific instrumentation.

Parameter	Suggested Setting
LC Column	C18 reverse-phase, e.g., 2.1 x 100 mm, <3 μm
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Gradient	Start at 5-10% B, ramp to 95% B, hold, and re-equilibrate.
Flow Rate	0.3 - 0.5 mL/min
Injection Volume	5 - 10 μL
Ionization Mode	Electrospray Ionization, Positive (ESI+)
MS/MS Transitions (MRM)	
Picolinafen	Precursor Ion $[\text{M}+\text{H}]^+$: m/z 377.1 \rightarrow Product Ions: e.g., m/z 238.0, 145.0
Picolinafen-D4	Precursor Ion $[\text{M}+\text{H}]^+$: m/z 381.1 \rightarrow Product Ions: e.g., m/z 238.0, 149.0

Note: The exact m/z values for product ions should be optimized via infusion of the pure standards. The transition to m/z 238.0 is likely common to both as it corresponds to a fragment where the deuterated ring has been cleaved.[\[15\]](#)

Data Analysis and Self-Validation

- Calibration Curve: Plot the ratio of the (Picolinafen peak area / **Picolinafen-D4** peak area) against the known concentration of Picolinafen for each calibration standard.
- Quantification: For each sample, determine the peak area ratio and use the linear regression equation from the calibration curve to calculate the concentration of picolinafen.

- Validation: The protocol's validity is confirmed by the linearity of the calibration curve ($R^2 > 0.99$) and the consistent peak area of the **Picolinafen-D4** internal standard across all injections (within ~20-30% variation), demonstrating that it has effectively compensated for any sample-to-sample inconsistencies.

Section 5: Conclusion

Picolinafen-D4 (CAS 2469244-77-5) is an indispensable tool for any laboratory engaged in the quantitative analysis of the herbicide picolinafen. Its use as an internal standard transcends simple measurement, providing a self-validating system that ensures the accuracy, precision, and defensibility of analytical data. By correcting for inevitable variations in sample preparation and instrument response, **Picolinafen-D4** enables researchers and regulatory bodies to generate reliable data essential for environmental monitoring, food safety assessment, and agricultural science.

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